

Tetrahydrofurfurylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Tetrahydrofurfurylamine

Cat. No.: B043090

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and disposal of **Tetrahydrofurfurylamine** (THFA). The information compiled herein is intended for professionals in research and development who utilize this compound in laboratory and manufacturing settings. Adherence to these safety protocols is critical to mitigate risks and ensure a safe working environment.

Chemical Identification and Properties

Tetrahydrofurfurylamine is a versatile amine compound used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers.^[1] It is a colorless to light yellow liquid and is classified as a flammable liquid.^{[2][3]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Tetrahydrofurfurylamine**.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₁ NO	[1][4][5]
Molecular Weight	101.15 g/mol	[1][4][5]
CAS Number	4795-29-3	[1][5]
Appearance	Colorless to light yellow liquid	[1][2]
Boiling Point	153-154 °C @ 744 mmHg	[5][6]
55 °C @ 18 mmHg	[7]	
Density	0.98 g/mL at 25 °C	[5][6][7]
Flash Point	43 °C (109.4 °F) - closed cup	[5]
46 °C (114.8 °F) - closed cup	[7]	
Refractive Index	n _{20/D} 1.454 - 1.455	[5][6][7]
Storage Temperature	Room Temperature / 2-8°C (Inert atmosphere)	[1][8]

Hazard Identification and Toxicology

Tetrahydrofurfurylamine is a hazardous chemical that poses several risks. Understanding these hazards is the first step in safe handling.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source(s):[\[2\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)

Summary of Toxicological Data

Direct and specific LD50 and LC50 data for **Tetrahydrofurfurylamine** is not readily available in the provided search results. The substance is described as being potentially toxic if inhaled or absorbed through the skin.[\[9\]](#) One source notes it is "Poison by intraperitoneal route," though quantitative data is not provided.[\[3\]](#)

For the structurally related compound Tetrahydrofuran (THF), the following acute toxicity data is available and may serve as a cautious reference:

Route	Species	Value	Source(s)
Oral LD50	Rat	1650 mg/kg	[1]
Inhalation LC50	Rat	21,000 ppm (3 hours)	[11]
Dermal LD50	Rat	>2000 mg/kg	[1] [12]

Note: This data is for Tetrahydrofuran, not **Tetrahydrofurfurylamine**. Professionals should handle **Tetrahydrofurfurylamine** with the appropriate caution warranted by a substance that causes skin, eye, and respiratory irritation.[\[2\]](#)[\[9\]](#)

Handling and Storage Protocols

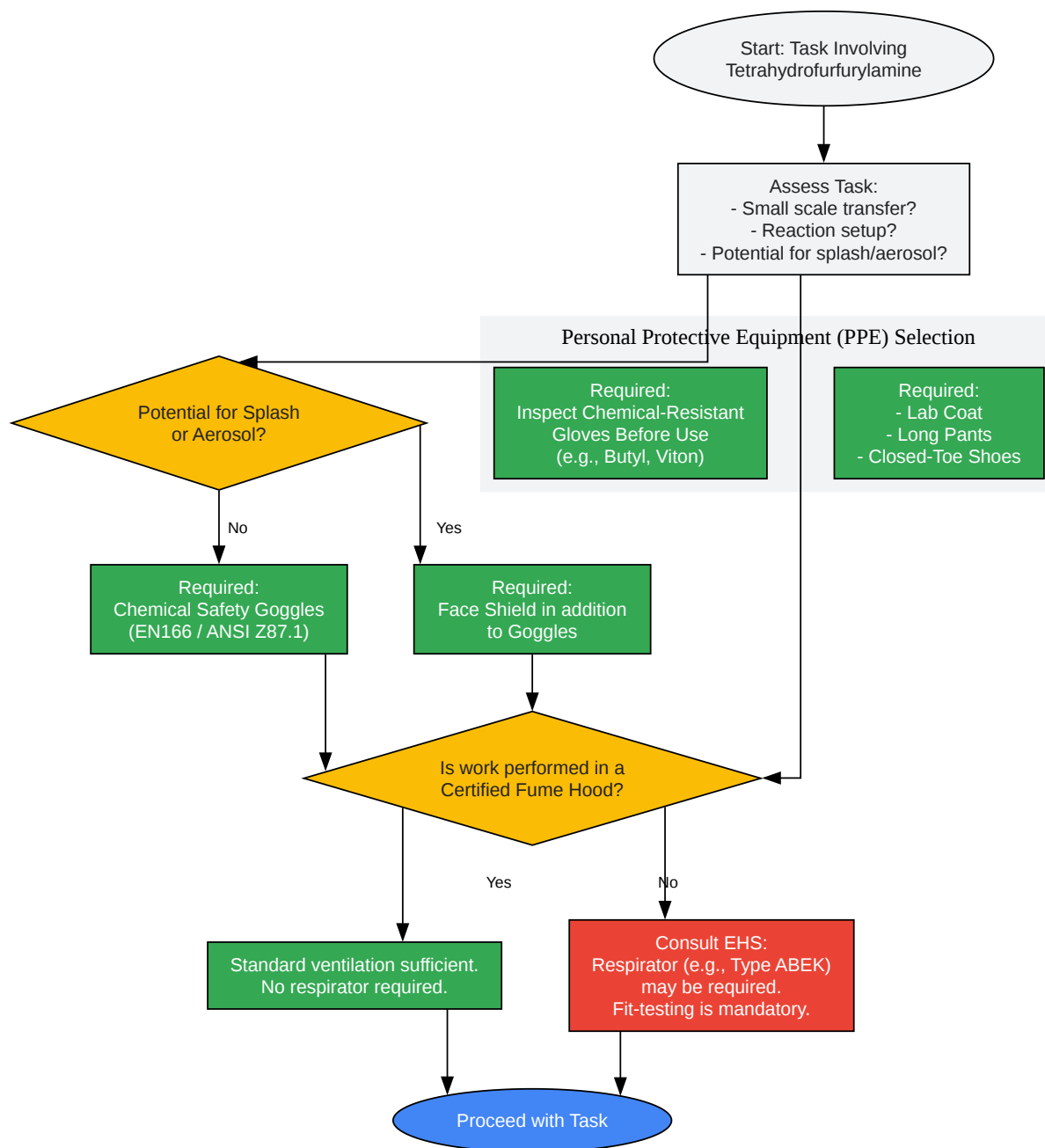
Proper handling and storage procedures are essential to prevent exposure and accidents.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede the handling of **Tetrahydrofurfurylamine** to ensure appropriate PPE selection.

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[9\]](#) Eye protection must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[\[3\]](#)[\[10\]](#)
- Skin Protection:

- Wear appropriate protective gloves (e.g., Butyl or natural rubber for short-term protection) and inspect them before use.[\[9\]](#)
- Use proper glove removal technique to avoid skin contact.
- Wear a lab coat, long pants, and closed-toe shoes to minimize skin contact.[\[3\]](#)
- Respiratory Protection: If working outside a fume hood, or if there is a risk of exceeding exposure limits, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[\[3\]](#) A positive pressure self-contained breathing apparatus (SCBA) may be required in emergency situations.[\[2\]](#)



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Caption: PPE Selection Workflow for **Tetrahydrofurfurylamine**.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][10]
- Avoid contact with skin, eyes, and clothing.[9]
- Avoid inhalation of vapor or mist.[9]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[9][10]
- Ground and bond containers when transferring material to prevent static discharge.[3][9]
- Use only non-sparking tools.[3][9]
- Wash hands thoroughly after handling and before breaks.[9]

Storage Conditions

- Store in a cool, dry, well-ventilated area away from incompatible substances.[3]
- Keep containers tightly closed and sealed until ready for use.[3][9] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[9]
- Store in a flammables-area.[3]
- This material is hygroscopic and air-sensitive; consider storing under an inert atmosphere.[10]
- Incompatible Materials: Acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[10]

Emergency Procedures

First Aid Measures

Immediate medical attention is required for all routes of exposure.[3]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids.[3][10] Remove contact lenses if present and easy to do.[10] Seek immediate medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[3] Seek immediate medical attention.[3]
- Inhalation: Move the victim to fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration but DO NOT use mouth-to-mouth resuscitation.[3] Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting.[3] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3]

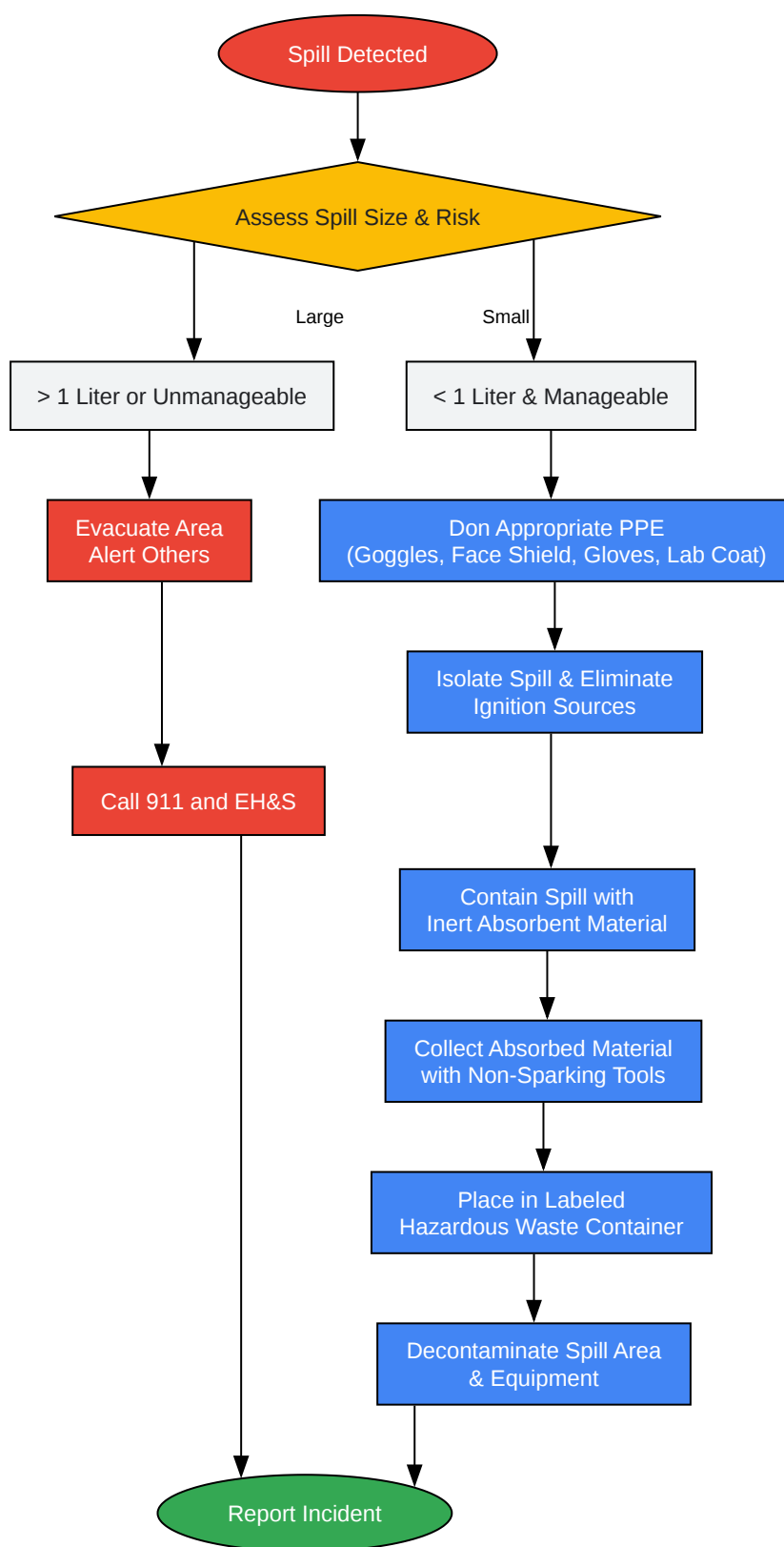
Spill Response Protocol

Isolate the spill or leak area immediately. For a large spill, consider an initial downwind evacuation of at least 300 meters (1000 feet).[2][11]

Experimental Protocol for Spill Cleanup:

- Assess the Spill: Determine the size and nature of the spill. If the spill is large (>1 L), involves a fire, or you are not trained to handle it, evacuate the area and call emergency services (911) and your institution's Environmental Health & Safety (EH&S) department.
- Ensure Safety:
 - Eliminate all ignition sources (no smoking, flares, sparks, or flames).[2][11]
 - Ensure adequate ventilation.[9]
 - Don the appropriate PPE as described in Section 3.1.
- Containment:
 - For liquid spills, create a dike around the spill using inert absorbent material such as dry sand, earth, vermiculite, or spill pillows.[3][11]

- Prevent the spill from entering waterways, sewers, or confined areas.[\[2\]](#)[\[11\]](#)
- Absorption and Collection:
 - Apply absorbent material, working from the outside of the spill inward.
 - Use clean, non-sparking tools to collect the absorbed material.[\[2\]](#)[\[11\]](#)
- Disposal:
 - Place the collected waste into a suitable, labeled chemical waste container.[\[3\]](#)
 - Dispose of the waste through an approved waste disposal plant, following all local, state, and federal regulations.[\[9\]](#)
- Decontamination:
 - Clean the spill area thoroughly with an appropriate solvent or detergent and water.
 - Dispose of all contaminated cleaning materials as hazardous waste.



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Caption: Emergency Response Workflow for a **Tetrahydrofurfurylamine** Spill.

Fire Fighting and Disposal

Fire Fighting Measures

- Suitable Extinguishing Media: For small fires, use dry chemical, CO₂, water spray, or alcohol-resistant foam.[\[2\]](#)[\[3\]](#) For large fires, use water spray, fog, or alcohol-resistant foam.[\[2\]](#)[\[3\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream ("water jet") as it may scatter and spread the fire.[\[9\]](#)
- Specific Hazards: The substance is a flammable liquid.[\[2\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[2\]](#)[\[3\]](#) Containers may explode when heated.[\[2\]](#)[\[3\]](#)
- Protective Equipment: Firefighters should wear a positive pressure self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[9\]](#)

Waste Disposal

- Waste from this product is classified as hazardous.
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.
- Do not let the product enter drains.[\[9\]](#)
- Contaminated packaging and empty containers may retain product residue and can be dangerous. They should be disposed of in the same manner as the product itself.[\[3\]](#)

Transportation Information

Tetrahydrofurfurylamine is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT (US)	UN2943	Tetrahydrofurfurylamine	3	III
IMDG	UN2943	TETRAHYDROFURFURYLAMINE	3	III
IATA	UN2943	TETRAHYDROFURFURYLAMINE	3	III

Source(s):[\[2\]](#)[\[9\]](#)

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